

An In-Depth Technical Guide to the PIKfyve Signaling Pathway and its Inhibition

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Compound of Interest		
Compound Name:	PIKfyve-IN-2	
Cat. No.:	B12387721	Get Quote

Abstract: The phosphoinositide kinase PIKfyve is a critical regulator of intracellular membrane trafficking and cellular homeostasis. As the sole enzyme responsible for synthesizing the signaling lipids phosphatidylinositol 3,5-bisphosphate (PI(3,5)P₂) and phosphatidylinositol 5-phosphate (PI(5)P), PIKfyve orchestrates a multitude of cellular processes.[1][2] Its activity is essential for the proper function of the endosome-lysosome-autophagy axis.[3] Consequently, PIKfyve has emerged as a significant therapeutic target for a range of diseases, including cancer, neurodegenerative disorders, and viral infections.[4][5] Small molecule inhibitors, such as **PIKfyve-IN-2**, provide powerful tools to probe this pathway and hold therapeutic potential.[6] This guide details the core PIKfyve signaling pathway, the cellular consequences of its inhibition, quantitative data on key inhibitors, and detailed protocols for relevant experimental assays.

The Core PIKfyve Signaling Pathway

PIKfyve, also known as PIP5K3, is a large, evolutionarily conserved lipid kinase.[2][3] Its primary function is to phosphorylate the D-5 position of the inositol ring on its substrates.[7] The synthesis of its lipid products is tightly regulated by its association with a scaffold protein, Vac14, and a phosphatase, Fig4. This complex ensures the transient and localized production of PI(3,5)P₂.[1][3]

• Substrate and Products: PIKfyve utilizes phosphatidylinositol 3-phosphate (PI(3)P), which is primarily found on endosomal membranes, to generate PI(3,5)P₂.[8][9] It can also synthesize PI(5)P directly from phosphatidylinositol (PI).[1]

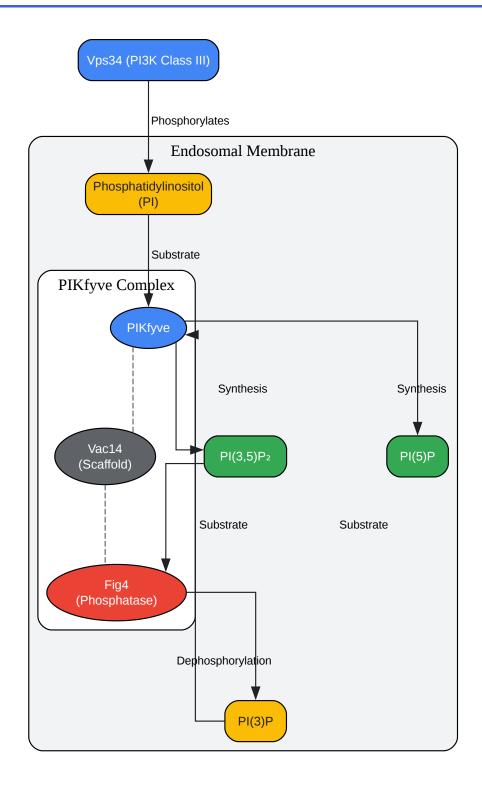
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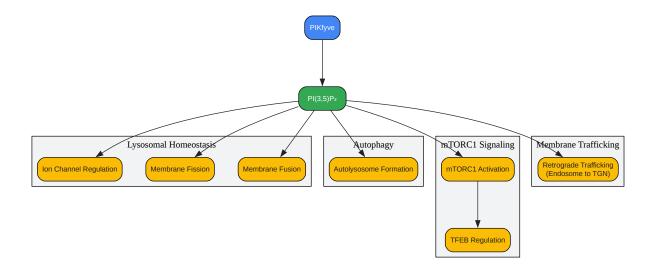


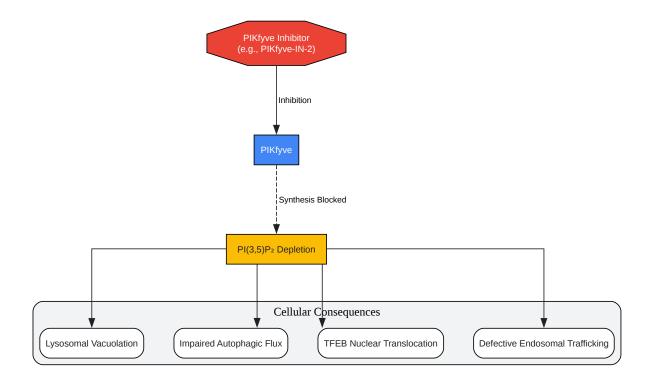
• Regulatory Complex: PIKfyve activity is governed by its interaction with Vac14 and Fig4. Vac14 acts as a scaffolding protein, while Fig4 is a phosphatase that counteracts PIKfyve's kinase activity by converting PI(3,5)P₂ back to PI(3)P.[1][3] This dynamic interplay allows for precise control over PI(3,5)P₂ levels.



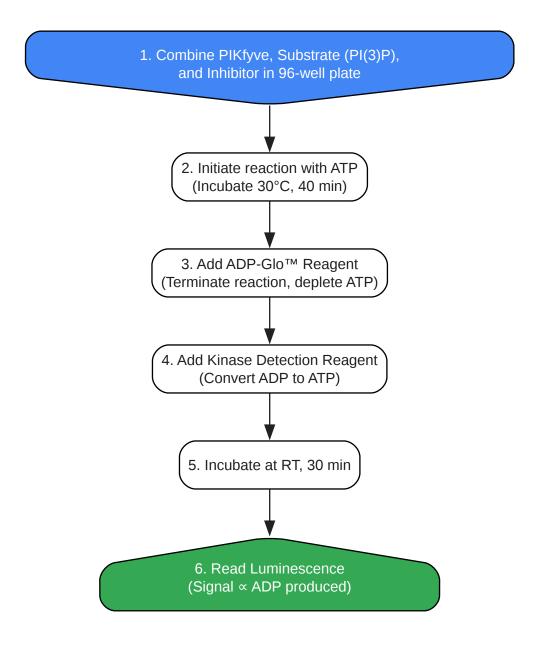




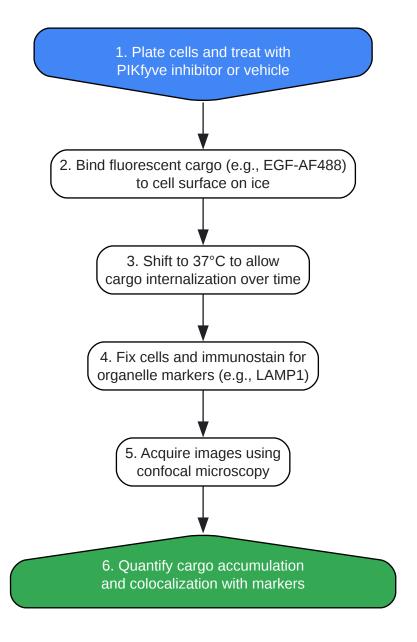












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